

2',4',5'-Trifluoroacetophenone molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',4',5'-Trifluoroacetophenone

Cat. No.: B050697

[Get Quote](#)

An In-depth Technical Guide to 2',4',5'-Trifluoroacetophenone

Introduction

2',4',5'-Trifluoroacetophenone is a fluorinated aromatic ketone that serves as a crucial building block in organic synthesis. Its trifluorinated phenyl ring makes it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and advanced materials. [1] This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, and a detailed experimental protocol for its synthesis.

Molecular Structure and Properties

2',4',5'-Trifluoroacetophenone, with the IUPAC name 1-(2,4,5-trifluorophenyl)ethanone, possesses a molecular formula of $C_8H_5F_3O$. [1][2] The structure consists of an acetophenone core where the phenyl group is substituted with three fluorine atoms at the 2, 4, and 5 positions. This substitution pattern significantly influences the compound's reactivity and physicochemical properties.

Physicochemical Data

The key quantitative properties of **2',4',5'-Trifluoroacetophenone** are summarized in the table below for easy reference.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₈ H ₅ F ₃ O[1][2] |
| Molecular Weight | 174.12 g/mol [1][2] |
| CAS Number | 129322-83-4[1] |
| Appearance | White to almost white clear liquid[1] |
| Density | 1.331 g/mL at 25 °C[3] |
| Refractive Index | n _{20/D} 1.472[3] |
| Boiling Point | 63-64 °C at 10 mbar |
| Flash Point | 71 °C (closed cup) |

Applications in Research and Development

2',4',5'-Trifluoroacetophenone is a versatile reagent with applications in several areas of chemical research and industry:

- Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of various pharmaceuticals, particularly in the development of anti-inflammatory and analgesic drugs.[1] It is also used in the preparation of indazolympyrazolopyrimidines, which act as type I B-Raf inhibitors with potential antitumor activity.[3]
- Fluorinated Compounds:** The presence of the trifluorophenyl moiety makes it an essential precursor for creating more complex fluorinated derivatives. Fluorination is a common strategy in medicinal chemistry to enhance metabolic stability and biological activity.[1]
- Material Science:** This compound is utilized in the formulation of advanced polymers and coatings that require high thermal and chemical resistance.[1]
- Organic Synthesis:** It serves as a fundamental building block, enabling the construction of complex molecular architectures through various organic reactions.[1]

Experimental Protocols

Synthesis of 2',4',5'-Trifluoroacetophenone

The following protocol details a method for the synthesis of **2',4',5'-Trifluoroacetophenone** from 2,4,5-trifluorobenzoyl chloride.^[4]

Materials:

- 2,4,5-trifluorobenzoyl chloride (194.5 g, 1 mol)
- Ethoxymagnesium malonic ester (1.1 mol)
- Diethyl ether (225 ml)
- Ethanol (100 ml)
- Ice water (500 ml)
- Concentrated sulphuric acid
- Acetic acid (300 ml)

Procedure:

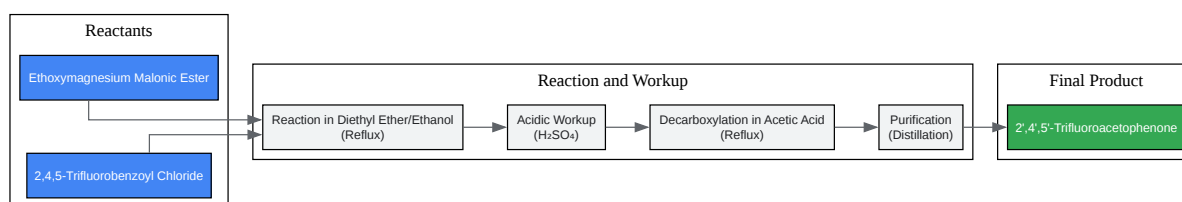
- A solution of 194.5 g (1 mol) of 2,4,5-trifluorobenzoyl chloride in 100 ml of diethyl ether is heated to reflux.
- A solution of 1.1 mol of ethoxymagnesium malonic ester in 100 ml of ethanol and 125 ml of diethyl ether is added dropwise over 30 minutes.
- The mixture is stirred for 1 hour under reflux.
- After cooling, the reaction mixture is poured into 500 ml of ice water and the pH is adjusted to 1 with concentrated sulphuric acid.
- The organic layer is separated.
- The separated organic material is dissolved in 300 ml of acetic acid.

- 37.5 ml of concentrated sulphuric acid is added, and the mixture is heated to reflux for 6 hours until the evolution of CO₂ ceases.
- The reaction mixture is cooled and poured into water.
- The organic phase is separated and purified by distillation to yield 2,4,5-Trifluoroacetophenone.

The reported yield for this procedure is 47% of the theoretical maximum.[4]

Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **2',4',5'-Trifluoroacetophenone**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]

- 2. 2',4',5'-Trifluoroacetophenone | C₈H₅F₃O | CID 594417 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2',4',5'-Trifluoroacetophenone | 129322-83-4 [chemicalbook.com]
- 4. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [2',4',5'-Trifluoroacetophenone molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050697#2-4-5-trifluoroacetophenone-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com